

Application Notes: Copper Iodate for Demonstrating Solubility Product Principles

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Compound of Interest

Compound Name: Copper iodate

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Introduction

The principle of the solubility product constant (Ksp) is a fundamental concept in chemistry, particularly for understanding the dissolution and precipitation of sparingly soluble salts.[1][2] Copper(II) iodate, $\text{Cu}(\text{IO}_3)_2$, serves as an excellent model compound for demonstrating these principles due to its moderate solubility, which allows for straightforward titrimetric or spectrophotometric analysis of its saturated solutions.[3] These notes provide a detailed overview and experimental protocols for researchers, scientists, and professionals in drug development to explore the concepts of Ksp, the common ion effect, and the influence of temperature on solubility using copper(II) iodate.

Core Principles

- The Solubility Product Constant (Ksp) For a sparingly soluble salt like copper(II) iodate, a dynamic equilibrium is established in a saturated solution between the undissolved solid and its constituent ions.[2]

The dissolution equilibrium is represented as: $\text{Cu}(\text{IO}_3)_2(\text{s}) \rightleftharpoons \text{Cu}^{2+}(\text{aq}) + 2\text{IO}_3^{-}(\text{aq})$

The solubility product constant, Ksp, is the equilibrium constant for this process. It is defined as the product of the molar concentrations of the dissolved ions, each raised to the power of its stoichiometric coefficient.[2] For **copper iodate**, the expression is:

$$K_{sp} = [\text{Cu}^{2+}][\text{IO}_3^{-}]^2$$

The K_{sp} value is constant at a specific temperature and indicates the degree to which a compound dissociates in water.^{[4][5]}

- **The Common Ion Effect** The common ion effect describes the decrease in solubility of a sparingly soluble salt when a solution already containing one of the ions from the salt is added.^{[6][7]} This phenomenon is a direct consequence of Le Châtelier's principle.^{[7][8]} If either Cu^{2+} (from a soluble copper salt like $\text{Cu}(\text{NO}_3)_2$) or IO_3^- (from a soluble iodate salt like KIO_3) is added to a saturated solution of $\text{Cu}(\text{IO}_3)_2$, the equilibrium will shift to the left, favoring the formation of the solid precipitate and thus reducing the molar solubility of the **copper iodate**.^[8]
- **Effect of Temperature on Solubility** The solubility of most salts is dependent on temperature.^[9] The dissolution of a solid can be an endothermic (heat is absorbed) or exothermic (heat is released) process.
 - **Endothermic Dissolution:** If the process absorbs heat, increasing the temperature will increase the solubility, shifting the equilibrium to the right.
 - **Exothermic Dissolution:** If the process releases heat, increasing the temperature will decrease the solubility, shifting the equilibrium to the left.^[9]

The effect of temperature on the solubility of $\text{Cu}(\text{IO}_3)_2$ can be determined by measuring its K_{sp} at different temperatures.

Quantitative Data Summary

The following tables summarize quantitative data related to the solubility of copper(II) iodate.

Table 1: Solubility Product (K_{sp}) of Copper(II) Iodate at 25°C

K _{sp} Value	Molar Solubility (s) in pure water (mol/L)	Reference
7.9×10^{-8}	2.7×10^{-3}	^[10]
1.4×10^{-7}	3.3×10^{-3}	^[11]

Note: The relationship between K_{sp} and molar solubility (s) for $\text{Cu}(\text{IO}_3)_2$ is $K_{sp} = (s)(2s)^2 = 4s^3$.

Table 2: Illustrative Data on the Common Ion Effect on the Molar Solubility of $\text{Cu}(\text{IO}_3)_2$ at 25°C

Solution	Concentration of Common Ion (mol/L)	Molar Solubility of $\text{Cu}(\text{IO}_3)_2$ (mol/L)
Pure Water	0	3.3×10^{-3}
0.010 M $\text{Cu}(\text{NO}_3)_2$	$[\text{Cu}^{2+}] = 0.010$	9.4×10^{-4}
0.010 M KIO_3	$[\text{IO}_3^-] = 0.010$	1.4×10^{-5}

Note: This data is calculated based on $K_{sp} = 1.4 \times 10^{-7}$ and illustrates that the iodate ion has a more pronounced effect on reducing solubility due to its squared term in the K_{sp} expression.

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Logical and Experimental Workflow Diagrams

Caption: Logical relationship of the solubility product principle.

Caption: Experimental workflow for K_{sp} determination by titration.

Experimental Protocols

Protocol 1: Determination of the K_{sp} of Copper(II) Iodate

Objective: To determine the solubility product constant (K_{sp}) of $\text{Cu}(\text{IO}_3)_2$ in deionized water at 25°C via iodometric titration.

Materials and Reagents:

- Solid Copper(II) Iodate ($\text{Cu}(\text{IO}_3)_2$)
- Standardized 0.02 M Sodium Thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$) solution
- Solid Potassium Iodide (KI)
- 1 M Sulfuric Acid (H_2SO_4)
- 1% Starch indicator solution

- Deionized water
- 250 mL Erlenmeyer flasks
- 50 mL burette
- 20 mL pipette
- Filter funnel and filter paper
- Magnetic stirrer and stir bar
- Constant temperature water bath (set to 25°C)

Procedure:

- **Prepare Saturated Solution:** Add approximately 1 g of solid $\text{Cu}(\text{IO}_3)_2$ to 100 mL of deionized water in an Erlenmeyer flask.
- **Equilibration:** Stopper the flask and place it in a 25°C water bath. Stir the solution vigorously using a magnetic stirrer for at least 20 minutes to ensure equilibrium is reached and the solution is saturated.
- **Filtration:** Allow the solid to settle, then carefully filter the solution through a dry filter paper into a clean, dry beaker. This separates the saturated solution from the undissolved solid.
- **Titration Setup:** Rinse a 50 mL burette with the standardized $\text{Na}_2\text{S}_2\text{O}_3$ solution and then fill it. Record the initial volume.
- **Sample Preparation:** Using a pipette, transfer 20.00 mL of the saturated $\text{Cu}(\text{IO}_3)_2$ filtrate into a clean 250 mL Erlenmeyer flask. Add 20 mL of 1 M H_2SO_4 .
- **Iodine Generation:** Add approximately 1 g of solid KI to the flask. Swirl to dissolve. The iodate ions will react with the iodide ions in the acidic solution to produce iodine (I_2), turning the solution a dark brown color.^{[14][15]}
 - Reaction: $\text{IO}_3^-(\text{aq}) + 5\text{I}^-(\text{aq}) + 6\text{H}^+(\text{aq}) \rightarrow 3\text{I}_2(\text{aq}) + 3\text{H}_2\text{O}(\text{l})$

- Titration: Immediately begin titrating the generated I_2 with the standardized $Na_2S_2O_3$ solution. The brown color of the I_2 will fade to a pale yellow.
 - Reaction: $I_2(aq) + 2S_2O_3^{2-}(aq) \rightarrow 2I^-(aq) + S_4O_6^{2-}(aq)$
- Endpoint Determination: When the solution is pale yellow, add 2 mL of 1% starch indicator. The solution will turn a deep blue-black. Continue titrating dropwise until the blue color disappears completely. This is the endpoint.
- Data Collection: Record the final burette volume. Repeat the titration with two more aliquots of the saturated solution for precision.

Calculations:

- Moles of $S_2O_3^{2-}$ used: Molarity of $Na_2S_2O_3$ \times Volume of $Na_2S_2O_3$ used (L)
- Moles of I_2 titrated: Moles of $S_2O_3^{2-}$ / 2
- Moles of IO_3^- in aliquot: Moles of I_2 / 3
- $[IO_3^-]$ in saturated solution: Moles of IO_3^- / Volume of aliquot (0.020 L)
- $[Cu^{2+}]$ in saturated solution: From the dissolution stoichiometry, $[Cu^{2+}] = 0.5 \times [IO_3^-]$
- Calculate Ksp: $K_{sp} = [Cu^{2+}][IO_3^-]^2$

Protocol 2: Demonstration of the Common Ion Effect

Objective: To measure the molar solubility and calculate the apparent Ksp of $Cu(IO_3)_2$ in a solution containing a common ion (IO_3^-).

Materials and Reagents:

- All materials from Protocol 1
- 0.05 M Potassium Iodate (KIO_3) solution

Procedure:

- **Prepare Saturated Solution:** Instead of deionized water, use the 0.05 M KIO_3 solution as the solvent. Add approximately 1 g of solid $\text{Cu}(\text{IO}_3)_2$ to 100 mL of the KIO_3 solution.
- **Equilibration and Filtration:** Follow steps 2 and 3 from Protocol 1.
- **Titration and Analysis:** Follow steps 4 through 9 from Protocol 1 to determine the concentration of iodate ions originating from the dissolved $\text{Cu}(\text{IO}_3)_2$.

Calculations:

- **Total $[\text{IO}_3^-]$:** Calculate the total iodate concentration in the saturated solution using the titration data as in Protocol 1.
- **$[\text{IO}_3^-]$ from dissolved $\text{Cu}(\text{IO}_3)_2$:** Total $[\text{IO}_3^-]$ - Initial $[\text{IO}_3^-]$ from KIO_3 (0.05 M)
- **Molar Solubility (s):** The molar solubility of $\text{Cu}(\text{IO}_3)_2$ is equal to the concentration of Cu^{2+} . Therefore, $s = [\text{Cu}^{2+}] = 0.5 \times [\text{IO}_3^-]$ from dissolved $\text{Cu}(\text{IO}_3)_2$.
- **Compare Solubilities:** Compare the calculated molar solubility (s) in the KIO_3 solution to the molar solubility found in pure water from Protocol 1. A significant decrease is expected.^[8]

Protocol 3: Investigating the Effect of Temperature

Objective: To determine the K_{sp} of $\text{Cu}(\text{IO}_3)_2$ at an elevated temperature (e.g., 45°C) and assess the effect of temperature on its solubility.

Materials and Reagents:

- All materials from Protocol 1
- Constant temperature water bath (set to 45°C)

Procedure:

- **Prepare Saturated Solution at 45°C:** Add approximately 1 g of solid $\text{Cu}(\text{IO}_3)_2$ to 100 mL of deionized water in an Erlenmeyer flask.

- Equilibration: Place the flask in the 45°C water bath and stir for at least 20 minutes. Ensure the temperature remains constant.
- Hot Filtration: To prevent precipitation upon cooling, perform a rapid filtration while the solution is still hot. It is advisable to pre-warm the filter funnel and receiving beaker.
- Analysis: Allow the filtrate to cool to room temperature. Pipette a 20.00 mL aliquot and proceed with the titration as described in steps 5 through 9 of Protocol 1.
- Calculations: Calculate the K_{sp} at 45°C using the same calculation steps from Protocol 1.
- Comparison: Compare the K_{sp} value at 45°C to the value obtained at 25°C. An increase in K_{sp} with temperature would indicate that the dissolution of copper(II) iodate is an endothermic process.[9]

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